

# Personal protective equipment for handling WRR139

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## Compound of Interest

Compound Name: WRR139

Cat. No.: B10819880

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## Essential Safety and Handling Guide for WRR139

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **WRR139** (CAS 2138924-36-2). The following procedural guidance is intended to support safe laboratory operations and proper disposal practices.

## Chemical and Physical Properties

**WRR139** is a novel inhibitor of the cytosolic enzyme N-glycanase 1 (NGLY1). While a comprehensive hazard profile has not been fully established, it is imperative to handle this compound with care, adhering to the safety protocols outlined below.

Property	Value
Chemical Name	(S,E)-N-Isopentyl-4-phenyl-2-(3-tosylacrylamido)butanamide
CAS Number	2138924-36-2[1][2][3][4]
Molecular Formula	C <sub>25</sub> H <sub>32</sub> N <sub>2</sub> O <sub>4</sub> S[1][4]
Molecular Weight	456.60 g/mol [1][3]
Appearance	White to off-white solid
Purity	≥98% (HPLC)[1][3]
Solubility	Soluble in DMSO (100 mg/mL)[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **WRR139** to minimize exposure and ensure personal safety.[2]

Equipment	Specification	Purpose
Eye Protection	Safety goggles with side-shields.[2]	Protects eyes from splashes or dust.
Hand Protection	Protective, chemical-resistant gloves.[2]	Prevents skin contact.
Body Protection	Impervious clothing, such as a lab coat.[2]	Protects skin from accidental spills.
Respiratory Protection	Suitable respirator.	Use in well-ventilated areas or with local exhaust; prevents inhalation of dust or aerosols. [2]

## Operational Plan: Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining the integrity of **WRR139** and ensuring a safe laboratory environment.

#### Handling:

- Avoid inhalation of dust and formation of aerosols.[\[2\]](#)
- Prevent contact with skin and eyes.[\[2\]](#)
- All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)
- An accessible safety shower and eye wash station should be available.[\[2\]](#)

#### Storage:

- Keep the container tightly sealed.[\[2\]](#)
- Store in a cool, dry, and well-ventilated area.[\[2\]](#)
- Protect from direct sunlight and sources of ignition.[\[2\]](#)

Condition	Temperature	Duration
Powder	-20°C	3 years
In Solvent	-80°C	6 months <a href="#">[1]</a>
In Solvent	-20°C	1 month <a href="#">[1]</a>

## Emergency Procedures and First Aid

In the event of exposure or a spill, follow these immediate procedures.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids. Remove contact lenses if present. Seek prompt medical attention. <a href="#">[2]</a>
Skin Contact	Rinse skin thoroughly with water. Remove contaminated clothing and shoes. Seek medical attention. <a href="#">[2]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, administer CPR, avoiding mouth-to-mouth resuscitation. <a href="#">[2]</a>
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek medical attention. <a href="#">[2]</a>

#### Spill Containment:

- Use full personal protective equipment.[\[2\]](#)
- Absorb solutions with an inert, liquid-binding material (e.g., diatomite).[\[2\]](#)
- Decontaminate surfaces by scrubbing with alcohol.[\[2\]](#)
- Collect and dispose of contaminated material as hazardous waste.[\[2\]](#)

## Disposal Plan

All waste materials containing **WRR139** must be treated as hazardous waste.

- Dispose of the unused product and contaminated materials through a licensed professional waste disposal service.
- Follow all local, state, and federal regulations for chemical waste disposal.

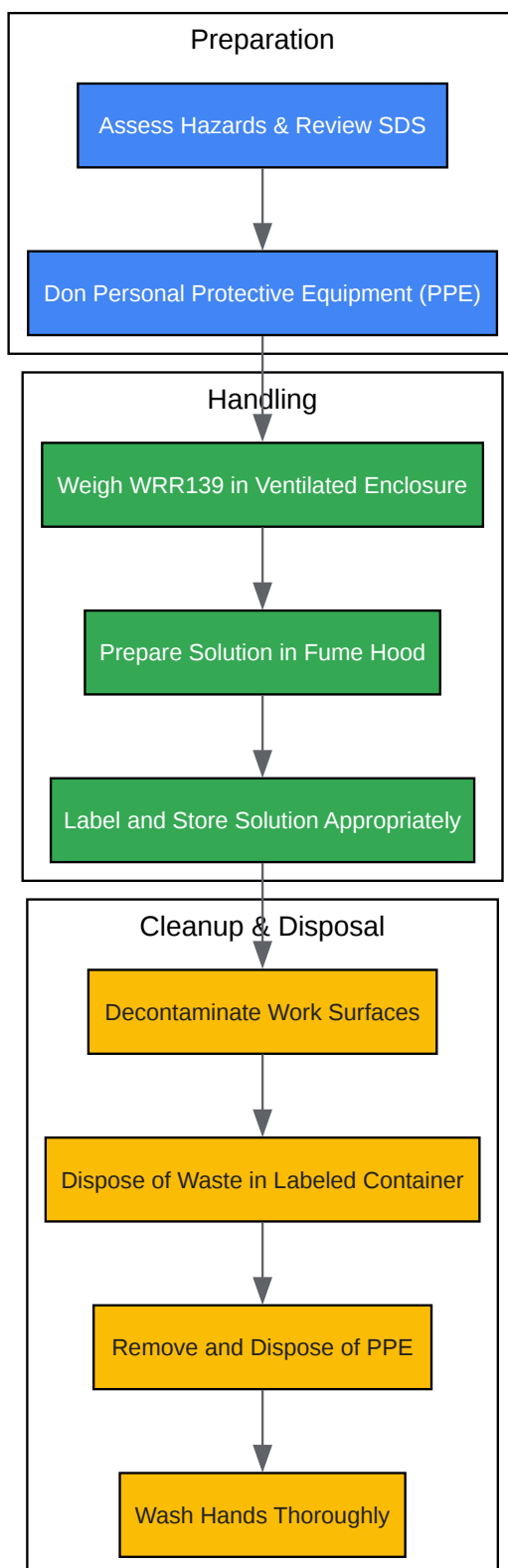
## Experimental Protocol: Solution Preparation

This protocol outlines the general steps for preparing a stock solution of **WRR139**.

- Acclimatization: Allow the vial of solid **WRR139** to reach room temperature before opening.
- Solvent Addition: Add the desired volume of newly opened, hygroscopic-free DMSO to the vial.
- Dissolution: If necessary, use an ultrasonic bath to ensure complete dissolution.
- Storage: Aliquot the solution into smaller volumes to avoid multiple freeze-thaw cycles and store at -80°C for long-term use or -20°C for short-term use.[\[1\]](#)

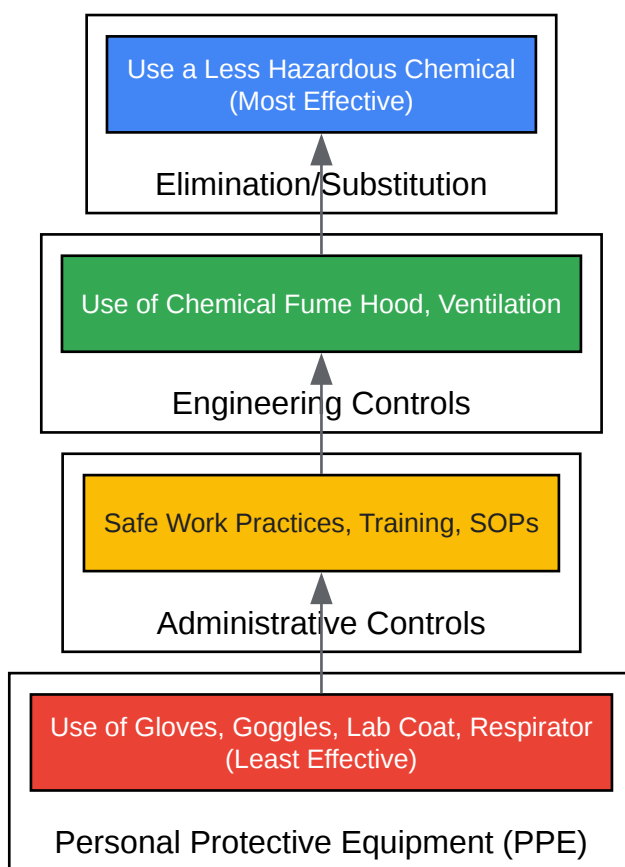
## Visualizations

The following diagrams illustrate key workflows and logical relationships for the safe handling of **WRR139**.



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Caption: Workflow for Safe Handling of **WRR139**.



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Caption: Hierarchy of Controls for Hazard Mitigation.

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## References

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